

# Physical properties of nootkatone including solubility and melting point

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Nootkatone

Cat. No.: B7782034

[Get Quote](#)

## An In-depth Technical Guide to the Physical Properties of Nootkatone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **nootkatone**, a sesquiterpenoid of significant interest in the flavor, fragrance, and pharmaceutical industries. This document details its solubility in various solvents and its characteristic melting point, presenting quantitative data in structured tables for ease of comparison. Furthermore, it outlines the experimental methodologies commonly employed to determine these properties.

### Melting Point

**Nootkatone** is a crystalline solid at room temperature, appearing as white to pale yellow crystals.<sup>[1][2]</sup> Its melting point is a crucial parameter for its identification, purity assessment, and formulation development. The reported melting point of **nootkatone** varies slightly across different sources, which can be attributed to the purity of the sample and the analytical method used for determination.

Table 1: Reported Melting Points of **Nootkatone**

Melting Point (°C)	Reference(s)
32 - 37	[3]
33	[1]
35 - 39	[4]
36	[5]

The melting point of a crystalline solid like **nootkatone** is typically determined using the capillary method with a melting point apparatus. This method relies on the principle of observing the temperature at which the solid sample transitions into a liquid.

Apparatus:

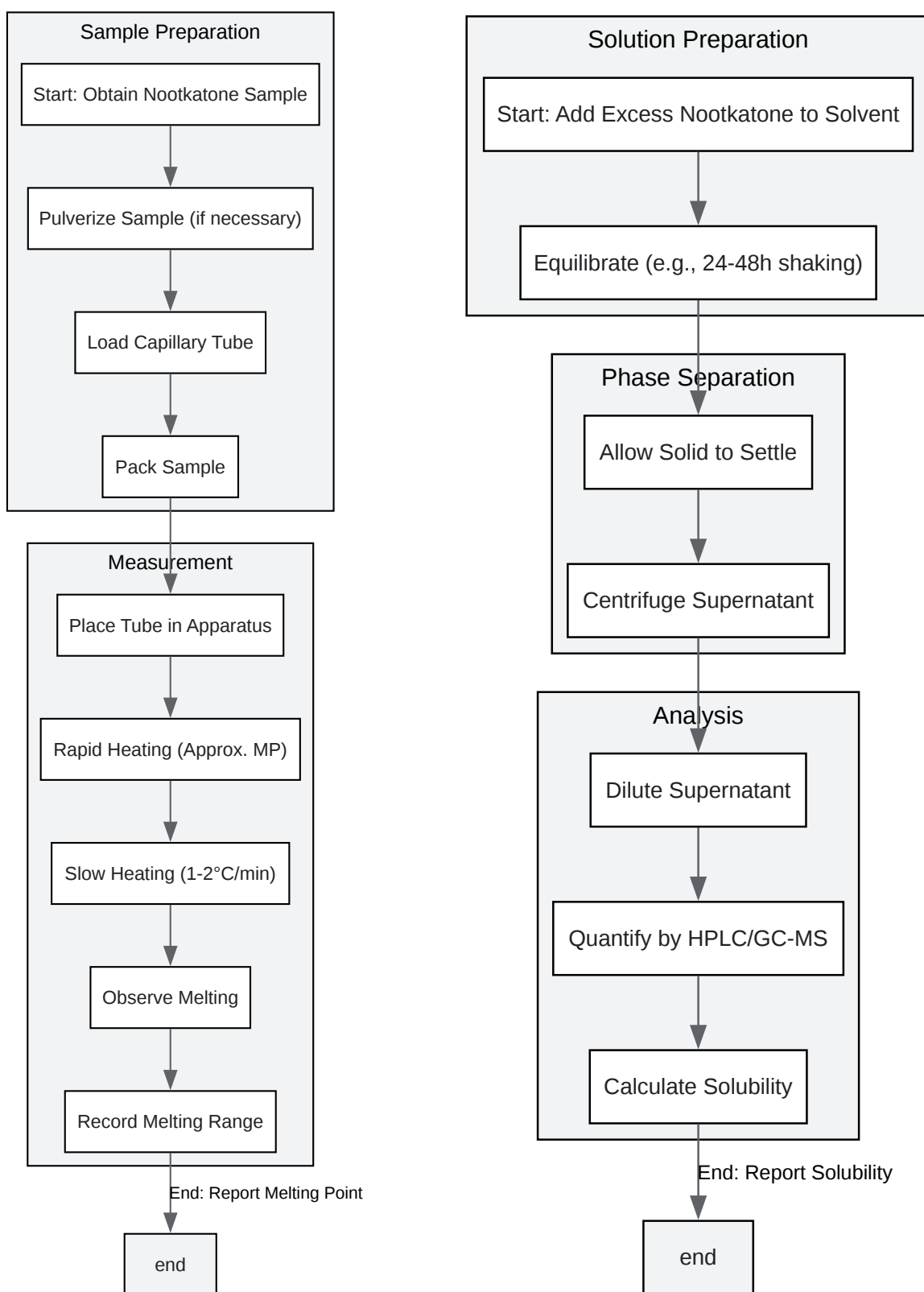
- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Mortar and pestle (optional, for pulverizing crystals)

Procedure:

- **Sample Preparation:** A small amount of dry, powdered **nootkatone** is introduced into the open end of a capillary tube. The tube is then gently tapped or dropped through a long glass tube to pack the sample into the sealed end, achieving a sample height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus, adjacent to the thermometer.
- **Heating and Observation:** The apparatus is heated at a controlled rate. A rapid heating rate can be used for a preliminary determination to find the approximate melting range. For an accurate measurement, the heating rate should be slowed to 1-2 °C per minute as the temperature approaches the expected melting point.

- **Data Recording:** The temperature at which the first droplet of liquid appears is recorded as the onset of melting. The temperature at which the entire solid has transformed into a liquid is recorded as the completion of melting. The range between these two temperatures is the melting point range. For a pure compound, this range is typically narrow (0.5-1 °C).

Logical Workflow for Melting Point Determination



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. Fragrance University [fragranceu.com]
- 3. (+)-nootkatone, 4674-50-4 [thegoodscentcompany.com]
- 4. bocsci.com [bocsci.com]
- 5. ScenTree - Nootkatone (CAS N° 4674-50-4) [scentree.co]
- To cite this document: BenchChem. [Physical properties of nootkatone including solubility and melting point]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7782034#physical-properties-of-nootkatone-including-solubility-and-melting-point]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)